

N-Benzyl-N-ethyl-m-toluidine: A Versatile Intermediate in Chemical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Benzyl-N-ethyl-m-toluidine**

Cat. No.: **B090250**

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Application Note & Protocol Guide

Audience: Researchers, scientists, and drug development professionals.

Abstract: **N-Benzyl-N-ethyl-m-toluidine** (CAS No. 119-94-8) is an aromatic organic compound recognized as a versatile intermediate in various chemical syntheses. While noted by some suppliers for its potential in the pharmaceutical industry, its most prominently documented application lies in the manufacturing of dyes.^[1] This document provides a comprehensive overview of its synthesis, properties, and a detailed protocol for its application in the synthesis of Acid Blue 90, a widely used triphenylmethane dye.

Introduction

N-Benzyl-N-ethyl-m-toluidine, also known as N-Benzyl-N-ethyl-3-methylaniline, is a tertiary amine featuring benzyl, ethyl, and m-tolyl substituents on the nitrogen atom.^[2] Its molecular structure lends itself to various chemical transformations, making it a valuable building block. Although its role as a direct precursor in the synthesis of commercial pharmaceuticals is not extensively documented in publicly available literature, its structural motifs are of interest in medicinal chemistry.^[1] The compound is more established as a key intermediate in the production of triarylmethane dyes, where it serves as a foundational component for building complex colored molecules.^{[3][4]}

Physicochemical Data

A summary of the key physicochemical properties of **N-Benzyl-N-ethyl-m-toluidine** is presented in the table below.

Property	Value	Reference
CAS Number	119-94-8	[5]
Molecular Formula	C ₁₆ H ₁₉ N	
Molecular Weight	225.33 g/mol	[6]
Appearance	Yellow to light brown liquid	[3]
Purity	≥99%	[3]
Boiling Point	153–157 °C at 4 mm Hg; 315–317 °C at 760 mm Hg	[6]

Synthetic Protocols

Synthesis of N-Benzyl-N-ethyl-m-toluidine

The synthesis of **N-Benzyl-N-ethyl-m-toluidine** can be achieved through various methods. A common laboratory-scale procedure involves the benzylation of N-ethyl-m-toluidine.

Protocol: Benzylation of N-ethyl-m-toluidine[\[4\]](#)

Materials:

- N-ethyl-m-toluidine (1.0 mol)
- Benzyl chloride (1.1 mol)
- Sodium carbonate (1.2 mol)
- Ethanol
- Standard laboratory glassware for reflux and filtration
- Thin Layer Chromatography (TLC) apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve N-ethyl-m-toluidine and sodium carbonate in a suitable volume of ethanol.
- Slowly add benzyl chloride to the stirred solution.
- Heat the reaction mixture to reflux and maintain for 4-6 hours.
- Monitor the progress of the reaction by TLC.
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove inorganic salts.
- Remove the solvent from the filtrate under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography to yield **N-Benzyl-N-ethyl-m-toluidine**.

Application in Dye Synthesis: Synthesis of Acid Blue 90

N-Benzyl-N-ethyl-m-toluidine is a key precursor in the synthesis of Acid Blue 90. The following protocol outlines this multi-step process.

Protocol: Synthesis of Acid Blue 90 from **N-Benzyl-N-ethyl-m-toluidine**[\[4\]](#)

Step 1: Condensation to form the Leuco Base

Materials:

- **N-Benzyl-N-ethyl-m-toluidine** (2.0 mol)
- Benzaldehyde (1.0 mol)
- Concentrated sulfuric acid or hydrochloric acid (catalytic amount)
- Toluene

- Sodium hydroxide solution

Procedure:

- In a reaction vessel, combine **N-Benzyl-N-ethyl-m-toluidine** and benzaldehyde.
- With cooling in an ice bath, slowly add a catalytic amount of strong acid, ensuring the temperature remains below 20°C.
- Stir the mixture at room temperature for 12-24 hours, monitoring completion by TLC.
- Neutralize the reaction mixture with a sodium hydroxide solution.
- Extract the leuco base with toluene. The organic layer contains the leuco base intermediate.

Step 2: Sulfonation

Materials:

- Crude leuco base from Step 1
- Fuming sulfuric acid (oleum)

Procedure:

- At a low temperature (0-5°C), carefully add the crude leuco base to an excess of fuming sulfuric acid.
- Allow the mixture to warm to room temperature and stir for several hours to ensure complete sulfonation.

Step 3: Oxidation to Acid Blue 90

Materials:

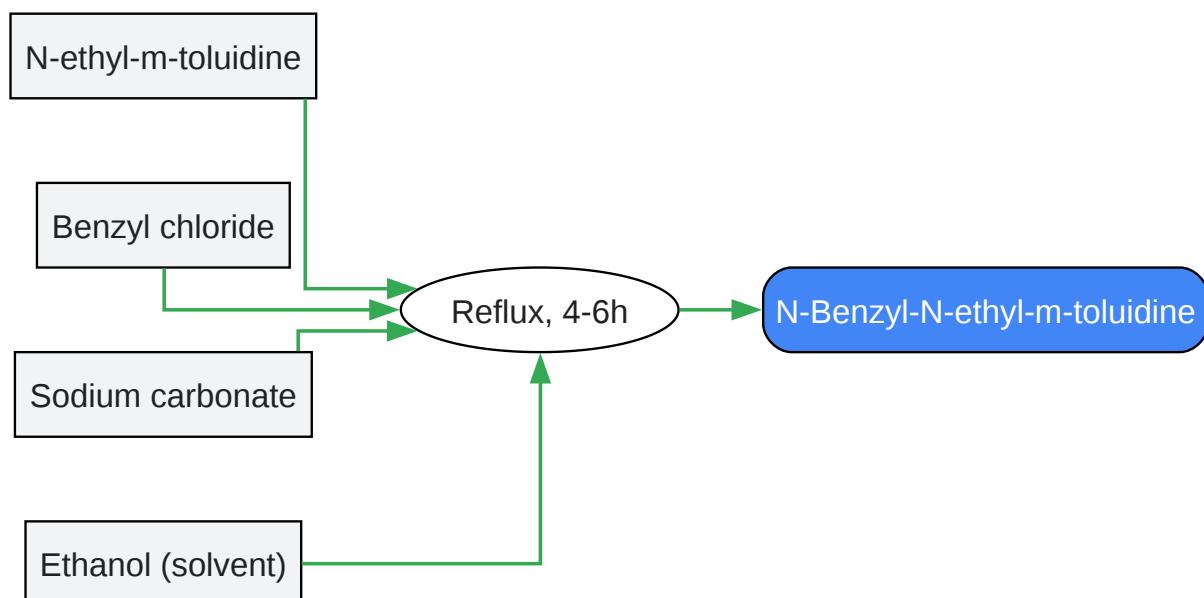
- Sulfonated leuco base from Step 2
- Oxidizing agent (e.g., lead dioxide)

- Sodium hydroxide solution

Procedure:

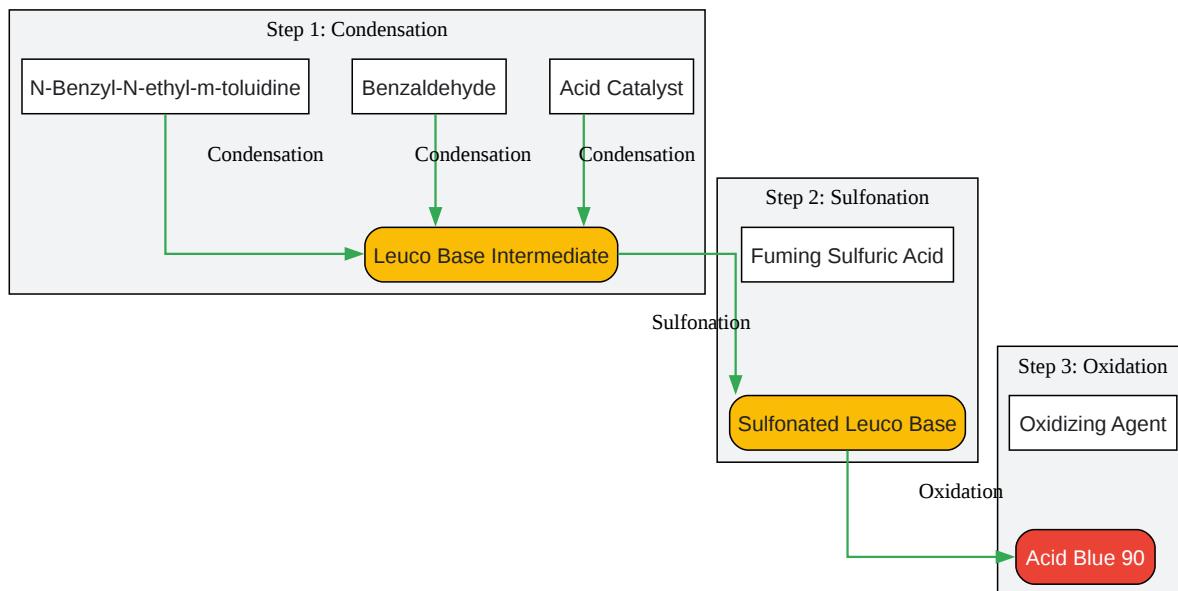
- Pour the sulfonation reaction mixture over crushed ice.
- Neutralize with a sodium hydroxide solution.
- Add a suitable oxidizing agent to the solution and stir until the color formation is complete.
- The Acid Blue 90 dye can be isolated by salting out and subsequent purification.

Diagrams



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Caption: Synthesis of **N-Benzyl-N-ethyl-m-toluidine**.



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Caption: Synthetic pathway for Acid Blue 90.

Conclusion

N-Benzyl-N-ethyl-m-toluidine is a valuable chemical intermediate with a well-established role in the synthesis of triarylmethane dyes. While its application in the pharmaceutical sector is mentioned by chemical suppliers, detailed, publicly accessible synthetic routes to specific active pharmaceutical ingredients are not readily available. The protocols provided herein offer researchers a practical guide to the synthesis of **N-Benzyl-N-ethyl-m-toluidine** and its subsequent use in a well-documented industrial application. Further research may elucidate its potential as a precursor in the development of novel therapeutic agents.

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